

An In-depth Technical Guide to the Chemical and Physical Properties of Imidocarb

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Compound of Interest

Compound Name:	Imidocarb
Cat. No.:	B15563879

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Imidocarb is a carbanilide derivative with potent antiprotozoal activity, widely utilized in veterinary medicine for the treatment and prophylaxis of babesiosis and other parasitic infections in livestock and companion animals.^[1] A thorough understanding of its chemical and physical properties is fundamental for formulation development, pharmacokinetic and pharmacodynamic studies, and the design of new therapeutic agents. This technical guide provides a comprehensive analysis of the core chemical and physical characteristics of **Imidocarb**, supported by structured data, and a visualization of the interplay between its key properties.

Chemical Identity and Structure

Imidocarb's chemical structure is characterized by a central urea moiety linking two phenyl rings, each substituted with a 4,5-dihydro-1H-imidazol-2-yl group.^[2] This structure is pivotal to its biological activity.

Identifier	Value	Source
IUPAC Name	N,N'-Bis[3-(4,5-dihydro-1H-imidazol-2-yl)phenyl]urea	[1]
CAS Number	27885-92-3	[1]
Chemical Formula	C ₁₉ H ₂₀ N ₆ O	[2]
Molecular Weight	348.41 g/mol	
InChI Key	SCEVFJUWLLRELN- UHFFFAOYSA-N	
SMILES	O=C(Nc1cccc(c1)C2=NCCN2) Nc1cccc(c1)C3=NCCN3	

Physicochemical Properties

The physicochemical properties of a drug substance are critical determinants of its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics.

Property	Value	Experimental Conditions/Notes	Source
Melting Point	>235°C (decomposition)		
Boiling Point	677.1°C at 760 mmHg (Predicted)		
Water Solubility	0.169 mg/mL	ALOGPS prediction	
Moderately soluble	Qualitative description		
Limited solubility	For Imidocarb dipropionate		
logP (Octanol-Water Partition Coefficient)	2.22	ALOGPS prediction	
	1.62	ChemAxon prediction	
	0.4	XLogP3-AA prediction	
pKa (Acid Dissociation Constant)	Strongest Acidic: 11.38 Strongest Basic: 9.54	ChemAxon prediction	
	13.81 ± 0.70 (Predicted)		
Appearance	White to off-white crystalline powder		

Note on **Imidocarb** Dipropionate: **Imidocarb** is often used as its dipropionate salt, which has a molecular formula of $C_{25}H_{32}N_6O_5$ and a molecular weight of 496.56 g/mol. The salt form generally exhibits different solubility and melting point characteristics compared to the free base. For instance, the melting point of **Imidocarb** dipropionate is reported as 203°C (decomposition).

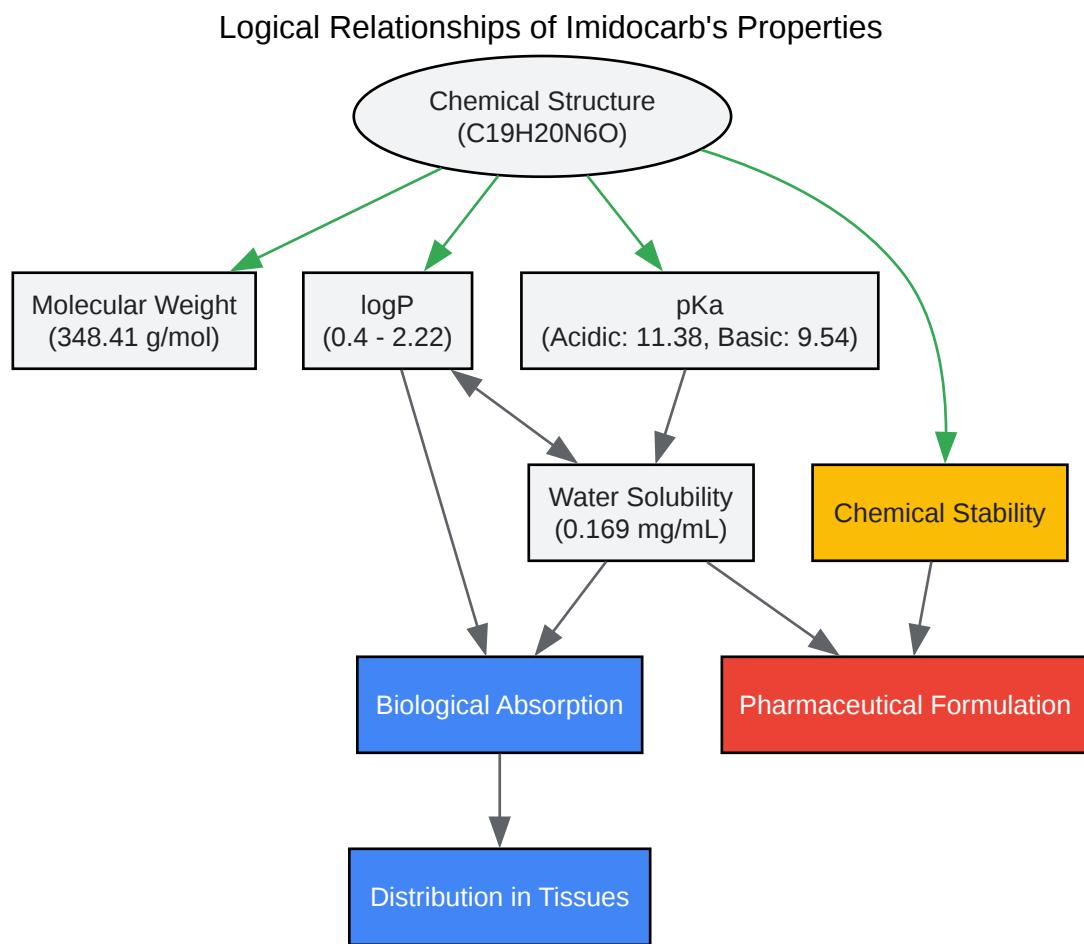
Experimental Protocols

The precise experimental methodologies for determining the fundamental physicochemical properties of **Imidocarb** are not extensively detailed in publicly available literature. However, these properties are typically determined using standardized protocols as outlined by major pharmacopoeias (e.g., USP, Ph. Eur.) and OECD guidelines for the testing of chemicals.

A common analytical technique for the quantification of **Imidocarb** in biological matrices is High-Performance Liquid Chromatography (HPLC). A published method for the determination of **Imidocarb** residues in bovine liver and muscle involved HPLC analysis. Another study details an HPLC method with diode-array detection for the assay of **Imidocarb** in bovine meat and milk. This method utilized a reversed-phase C18 column with a mobile phase of 0.1% trifluoroacetic acid and acetonitrile (85:15, v/v) and UV detection at 260 nm. Sample preparation involved solid-phase extraction.

Interplay of Physicochemical Properties

The chemical and physical properties of **Imidocarb** are interconnected and collectively influence its behavior in biological systems and its formulation requirements. The following diagram illustrates these relationships.



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Interplay of **Imidocarb**'s Physicochemical Properties.

Conclusion

This technical guide provides a consolidated overview of the essential chemical and physical properties of **Imidocarb**. The tabulated data offers a clear and concise reference for researchers and professionals in the field of drug development. The provided visualization highlights the critical relationships between these properties, which are paramount for understanding the behavior of **Imidocarb** both *in vitro* and *in vivo*, and for the successful development of effective and stable pharmaceutical formulations. Further research into the experimental determination of these properties under various conditions would provide a more complete profile of this important veterinary drug.

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References

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